

An In-depth Technical Guide to the Physicochemical Properties of 2-(Diphenylphosphino)ethylamine

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Compound of Interest

Compound Name: 2-(Diphenylphosphino)ethylamine

Cat. No.: B1207392

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This technical guide provides a comprehensive overview of the boiling point and solubility of **2-(Diphenylphosphino)ethylamine**, a key bidentate phosphine ligand. The information herein is intended to support research and development activities where this compound is utilized as a ligand in catalysis and as a building block in organic synthesis.

Physicochemical Data

The following table summarizes the known quantitative data for the boiling point and solubility of **2-(Diphenylphosphino)ethylamine**.

Property	Value	Conditions
Boiling Point	220 °C	at 9 Torr
Water Solubility	Insoluble	Standard Temperature and Pressure
Organic Solvent Solubility	While specific quantitative solubility data is not readily available in the cited literature, its use as a raw material in syntheses involving solvents such as ethanol, tetrahydrofuran, and dichloromethane suggests its solubility in these common organic solvents. ^{[1][2]}	

Experimental Protocols

Detailed methodologies for the determination of the key physical properties are outlined below. These represent standard laboratory procedures.

2.1. Determination of Boiling Point under Reduced Pressure

The boiling point of **2-(Diphenylphosphino)ethylamine** is reported at a reduced pressure (220 °C at 9 Torr), a common technique for compounds that may decompose at their atmospheric boiling point.^{[1][2][3]} A general procedure for this determination is as follows:

Objective: To determine the temperature at which the vapor pressure of a liquid equals the applied pressure, which is held below atmospheric pressure.

Apparatus:

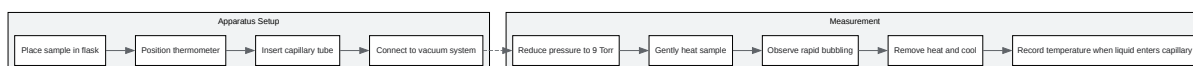
- A distillation flask or a side-arm test tube
- A thermometer

- A capillary tube (sealed at one end)
- A heating mantle or oil bath
- A vacuum pump and a manometer to measure the pressure
- A cold trap to protect the vacuum pump

Procedure:

- A small sample of the liquid is placed in the distillation flask or test tube.
- The thermometer is positioned such that the bulb is just above the surface of the liquid.
- A capillary tube, sealed at one end, is placed with its open end down into the liquid.
- The apparatus is connected to a vacuum system, and the pressure is reduced to the desired level (e.g., 9 Torr) as measured by the manometer.
- The sample is gently heated with continuous stirring. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. This is the temperature at which the vapor pressure of the sample equals the pressure in the system.

Workflow for Boiling Point Determination



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Caption: Workflow for determining boiling point under reduced pressure.

2.2. Determination of Solubility

A standard method for determining the solubility of a liquid like **2-(Diphenylphosphino)ethylamine** in a particular solvent is the shake-flask method.

Objective: To determine the concentration of a saturated solution of a solute in a solvent at a specific temperature.

Apparatus:

- A flask or vial with a secure cap
- A temperature-controlled shaker or agitator
- A centrifuge or filtration apparatus
- An analytical balance
- A suitable analytical instrument for concentration measurement (e.g., GC, HPLC, or UV-Vis spectrophotometer)

Procedure:

- An excess amount of **2-(Diphenylphosphino)ethylamine** is added to a known volume of the solvent in a flask.
- The flask is sealed and placed in a temperature-controlled shaker.
- The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After equilibration, the mixture is allowed to stand to let undissolved solute settle.

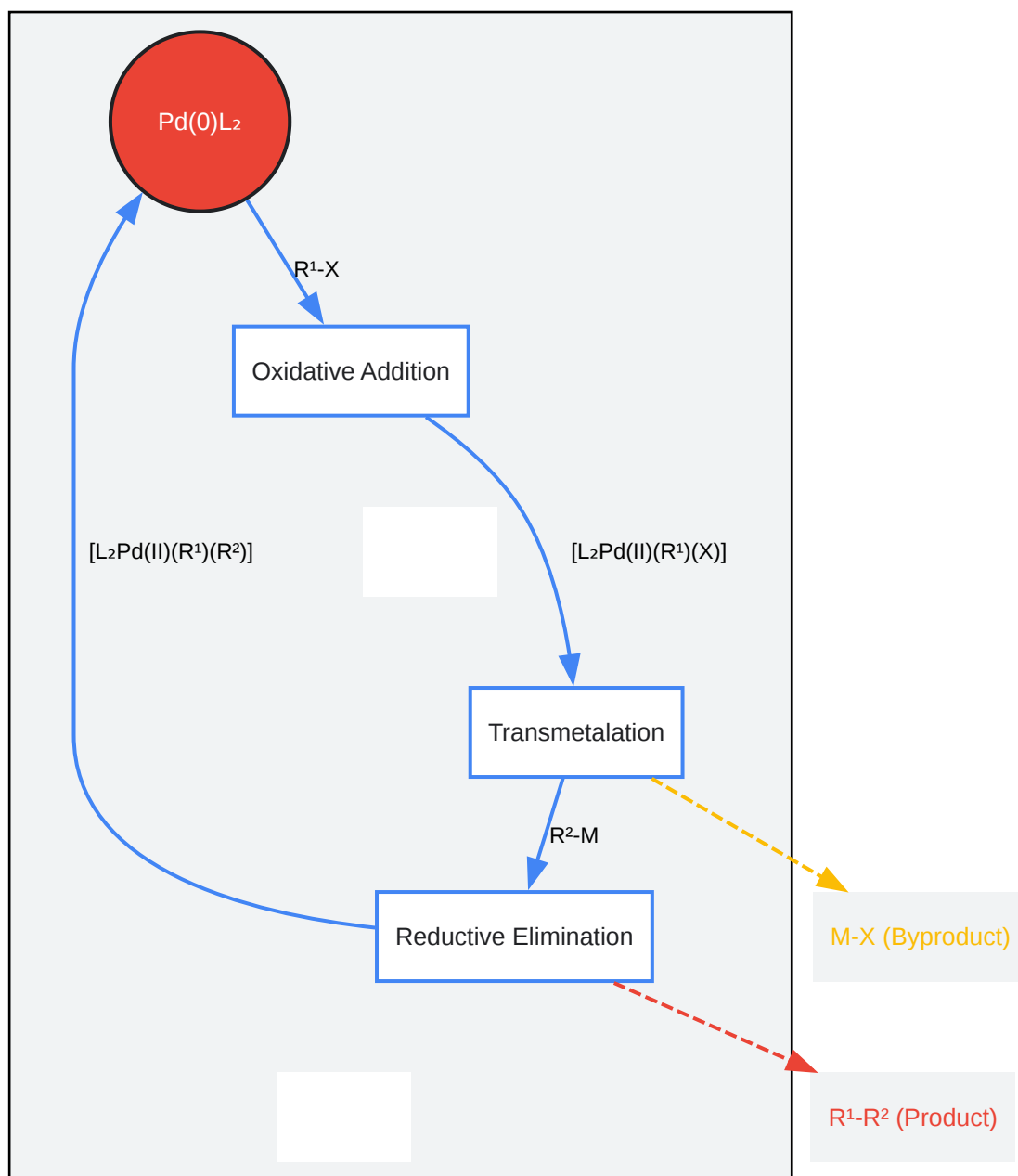
- A clear aliquot of the supernatant is carefully removed. To ensure no solid particles are transferred, the sample may be centrifuged or filtered.
- The concentration of the solute in the aliquot is then determined using a pre-calibrated analytical method.

Role in Homogeneous Catalysis

2-(Diphenylphosphino)ethylamine is a bidentate P,N-ligand, which means it can coordinate to a metal center through both its phosphorus and nitrogen atoms. This chelation effect often leads to the formation of stable and highly active catalysts. It is widely used in various palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig, Heck, and Suzuki-Miyaura reactions.^{[2][3]}

The diagram below illustrates the general catalytic cycle for a palladium-catalyzed cross-coupling reaction, where 'L' represents a ligand such as **2-(Diphenylphosphino)ethylamine**. The ligand plays a crucial role in stabilizing the palladium species and facilitating the key steps of oxidative addition, transmetalation, and reductive elimination.

Generic Palladium Cross-Coupling Cycle



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Caption: The role of a ligand (L) in a generic Pd-catalyzed cross-coupling cycle.

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